

Spectroscopic Data Guide: Methyl 2-(methylthio)butyrate

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Compound of Interest

Compound Name: Methyl 2-(methylthio)butyrate

CAS No.: 51534-66-8

Cat. No.: B1583963

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Chemical Identity & Significance

Methyl 2-(methylthio)butyrate is a sulfur-containing ester characterized by a potent sulfurous, cheesy, and fruity aroma.^[1] It serves as a critical savory flavorant in the food industry (e.g., cheese, potato, and meat analogs). Its structural uniqueness lies in the

-positioning of the methylthio group, which significantly influences both its mass spectral fragmentation and NMR splitting patterns compared to its

- or

-isomers.

Parameter	Data
IUPAC Name	Methyl 2-(methylsulfanyl)butanoate
CAS Number	51534-66-8
Molecular Formula	
Molecular Weight	148.22 g/mol
FEMA Number	3412
Organoleptic	Sulfurous, fruity, cheesy, onion-like nuances

Synthesis & Impurity Profile (Causality of Spectra)

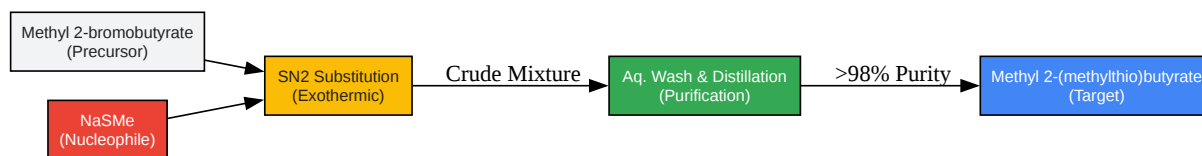
To understand the spectroscopic background, one must recognize the synthesis route. The standard industrial preparation involves the nucleophilic substitution of methyl 2-bromobutyrate with sodium methanethiolate (

).

Experimental Causality:

- Starting Material: Methyl 2-bromobutyrate.[2]
- Reagent: Sodium methanethiolate (15% aq. or solid).
- Mechanism:
displacement at the chiral center (C2).
- Implications: Incomplete reaction leads to traces of the bromo-ester in GC-MS. Oxidation leads to the sulfoxide (M+164), observable in MS and causing downfield NMR shifts.

Synthesis Workflow Diagram



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Figure 1: Synthetic pathway explaining potential impurities and structural origin.[2]

Mass Spectrometry (EI-MS)

Method: Electron Ionization (70 eV). The mass spectrum of **methyl 2-(methylthio)butyrate** is dominated by cleavage adjacent to the heteroatoms. The stability of the sulfur atom directs the fragmentation.

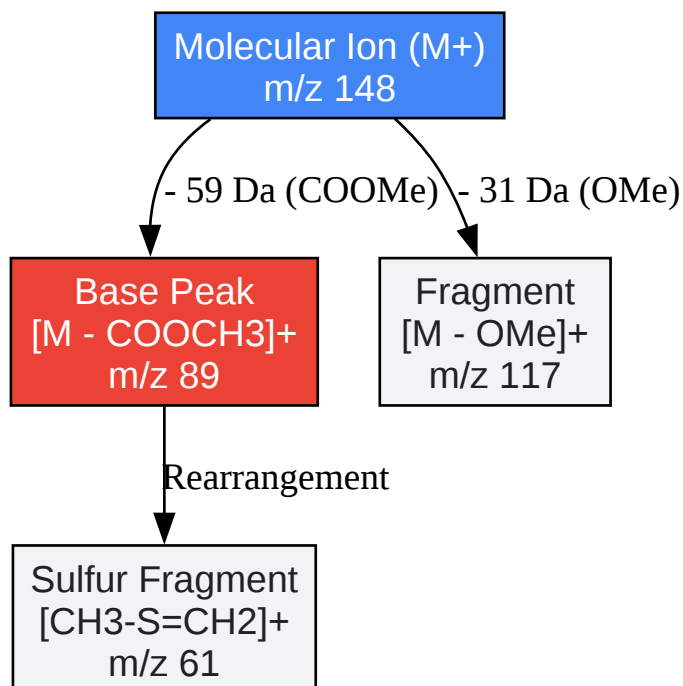
Key Fragmentation Ions

m/z	Intensity	Assignment	Mechanism
148	Low/Med	(Molecular Ion)	Parent molecule.
117	Low		Loss of methoxy group from ester.
101	Low		Loss of thiomethyl group.
89	100 (Base)		-Cleavage: Loss of carbomethoxy group ().
61	Medium		Rearrangement ion common in methyl sulfides.
41	High		Propyl/Allyl cation (hydrocarbon backbone).

Mechanistic Insight: The base peak at m/z 89 is diagnostic. The bond between the carbonyl carbon and the

-carbon is weakened by the electron-donating capability of the sulfur atom and the stability of the resulting carbocation stabilized by sulfur (sulfonium resonance).

Fragmentation Pathway Diagram



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Figure 2: Primary fragmentation pathway yielding the diagnostic base peak at m/z 89.

Nuclear Magnetic Resonance (NMR)

Solvent:

(Chloroform- d). The NMR spectrum is distinct due to the chiral center at C2, which renders the C3 methylene protons diastereotopic (magnetically non-equivalent), often appearing as a complex multiplet rather than a simple quartet.

NMR Data (400 MHz)

Shift (ppm)	Multiplicity	Integral	Assignment	Coupling (Hz)
3.76	Singlet (s)	3H	Ester Methyl ()	-
3.18	Doublet of doublets (dd)	1H	H-C(2) (-proton)	
2.12	Singlet (s)	3H	S-Methyl ()	-
1.95 - 1.75	Multiplet (m)	2H	H-C(3) (-protons)	Complex (diastereotopic)
1.02	Triplet (t)	3H	H-C(4) (-methyl)	

Interpretation:

- The H-C(2) signal at ~3.18 ppm is significantly deshielded by both the ester carbonyl and the sulfur atom.
- The S-Methyl singlet at ~2.12 ppm is characteristic of methyl thioethers.
- The H-C(3) protons are adjacent to a chiral center, making them diastereotopic. They typically do not appear as a clean quartet but as a complex multiplet.

NMR Data (100 MHz)

Shift (ppm)	Assignment
172.5	C=O (Carbonyl)
52.3	O-Me (Methoxy carbon)
51.8	C(2) (-carbon)
25.4	C(3) (-carbon)
13.8	S-Me (Thiomethyl carbon)
11.6	C(4) (-methyl)

Infrared Spectroscopy (IR)

Method: ATR (Attenuated Total Reflectance) or Thin Film. The IR spectrum confirms the ester functionality and the aliphatic chain. The C-S stretch is weak but observable in the fingerprint region.

- 1735 - 1745 cm^{-1} : Strong C=O stretch (Ester).
- 2950 - 2870 cm^{-1} : C-H stretch (Aliphatic).
- 1435, 1380 cm^{-1} : C-H bend (Methyl/Methylene).
- 1150 - 1200 cm^{-1} : C-O stretch (Ester).
- ~600 - 700 cm^{-1} : C-S stretch (Weak, often obscured).

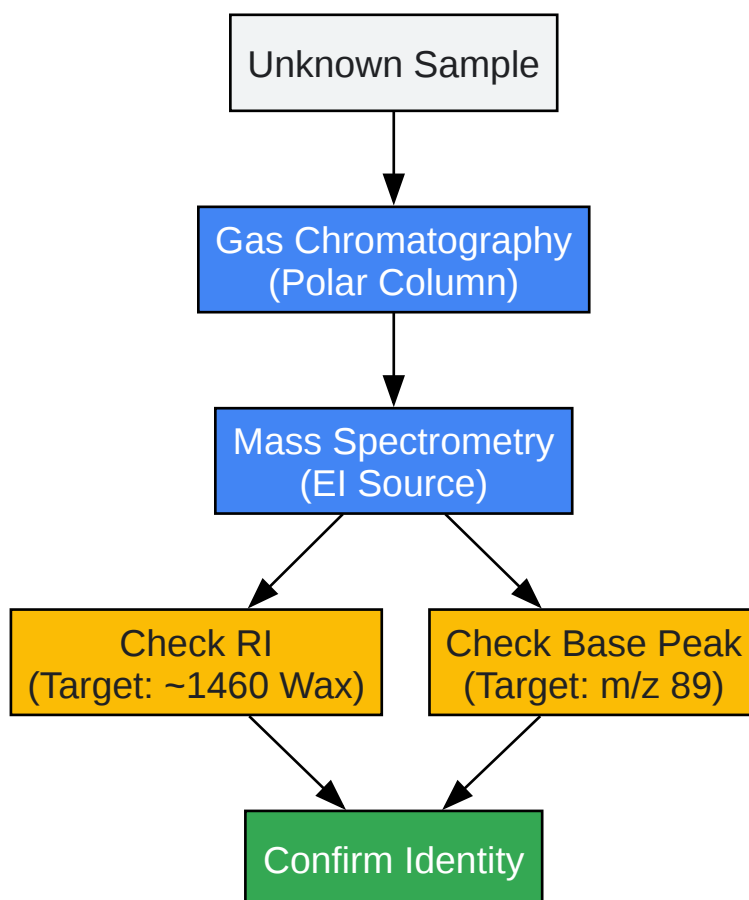
Analytical Workflow (Quality Control)

For routine analysis in a drug development or flavor chemistry lab, the following GC-MS protocol is recommended to ensure separation from the 4-(methylthio) isomer.

GC-MS Protocol

- Column: DB-WAX or polar equivalent (30m x 0.25mm x 0.25 μ m).
- Carrier Gas: Helium @ 1.0 mL/min.
- Oven Program:
 - Hold 50°C for 2 min.
 - Ramp 10°C/min to 220°C.
 - Hold 5 min.
- Retention Index (RI): Approx. 1450-1480 on Wax; ~1050 on DB-5.

Analysis Logic Diagram



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Figure 3: Quality control decision tree for validating **Methyl 2-(methylthio)butyrate**.

References

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Sources

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